

Technical Guide: (S)-2-Aminohexane Safety, Handling, and Operational Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-2-Aminohexane

CAS No.: 70492-67-0

Cat. No.: B1588556

[Get Quote](#)

Executive Summary

(S)-2-Aminohexane (CAS: 70492-67-0), also known as (S)-2-Hexanamine, is a chiral primary aliphatic amine utilized frequently as a resolving agent in asymmetric synthesis and as a building block in pharmaceutical development.^[1] While structurally simple, its handling profile is complex due to a convergence of high flammability, severe corrosivity, and susceptibility to atmospheric degradation (carbamate formation).

This technical guide moves beyond the standard Safety Data Sheet (SDS) to provide a causal analysis of hazards and validated operational protocols. It establishes a self-validating workflow to ensure personnel safety and compound integrity during storage, aliquoting, and disposal.

Physicochemical & Hazard Profile

The safety profile of **(S)-2-Aminohexane** is dictated by its functional group chemistry: the lone pair on the nitrogen atom confers both basicity (corrosivity) and nucleophilicity (reactivity with CO₂/electrophiles).

Critical Properties Table

Property	Value	Operational Implication
CAS Number	70492-67-0	Unique identifier for the (S)-enantiomer.[1][2][3]
Molecular Formula	C ₆ H ₁₅ N	Low molecular weight amine.
Molecular Weight	101.19 g/mol	High volatility relative to heavier amines.
Boiling Point	114–118 °C	Moderate volatility; significant vapor pressure at RT.
Flash Point	~17 °C (Closed Cup)	Class IB Flammable Liquid. Vapors can ignite at room temperature.
Density	0.766 g/mL	Lighter than water; will float on aqueous spills.
pKa (Conjugate Acid)	~10.6	Highly alkaline; causes immediate coagulative necrosis on tissue.
Chiral Purity	>99% ee (Typical)	Requires specific handling to prevent racemization or contamination.

GHS Hazard Characterization (The "Why" Behind the Hazard)

- **Flammable Liquid (Category 2):** The low flash point (17 °C) means static discharge or hot surfaces can easily ignite vapors. Control: Grounding and bonding are mandatory during transfer.
- **Skin Corrosion (Category 1A/1B):** Unlike acids which cause coagulation (limiting penetration), amines cause liquefactive necrosis, saponifying fats and penetrating deep into tissues. Control: Double-gloving and immediate drenching protocols.

- Acute Toxicity (Oral/Inhalation): Systemic absorption can lead to adrenergic stimulation followed by CNS depression.

Advanced Handling & Storage Protocols

Atmospheric Integrity & Carbon Dioxide Exclusion

Primary amines react rapidly with atmospheric CO₂ to form carbamate salts (white crusts). This reaction not only degrades purity but can alter stoichiometry in sensitive asymmetric catalyses.

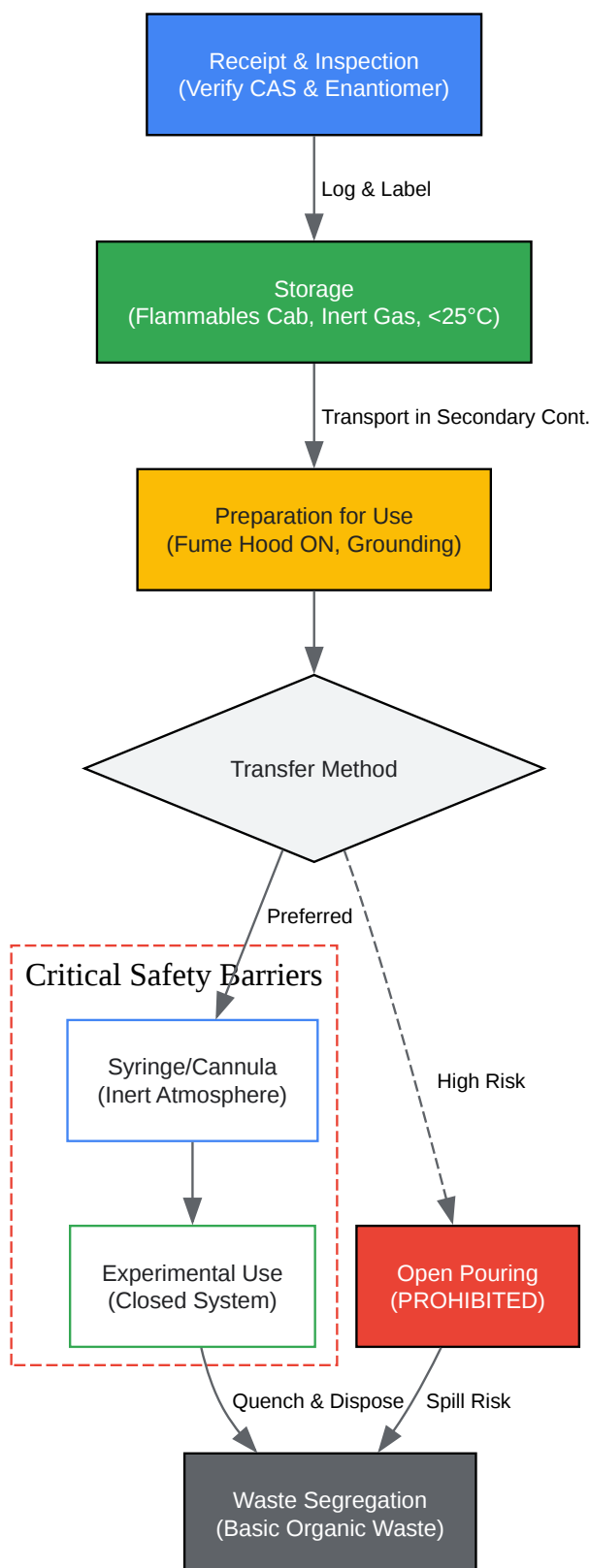
Mechanism:

Protocol: Inert Gas Blanket

- Storage: Store solely under an inert atmosphere (Nitrogen or Argon).
- Sealing: Use Parafilm® M or Teflon tape over caps after purging the headspace with nitrogen.
- Transfer: Never pour directly into an open vessel. Use cannula transfer or a gas-tight syringe for volumes < 50 mL.

Workflow Visualization: Safe Handling Lifecycle

The following diagram outlines the critical decision points and engineering controls required from receipt to disposal.



[Click to download full resolution via product page](#)

Figure 1: Safe Handling Lifecycle of **(S)-2-Aminohexane**, emphasizing inert transfer methods.

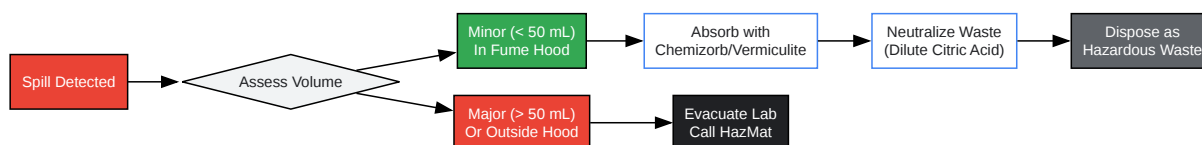
Emergency Response Architecture

Standard "wash with water" advice is insufficient for high-concentration amine exposures. The response must be immediate and voluminous due to the liquefactive nature of the burn.

Exposure Response Protocol

- Skin Contact: Immediate flush with water for minimum 15 minutes. Do not attempt to neutralize with vinegar/acids on the skin; the heat of neutralization will worsen the burn.
- Eye Contact: Flush for 30 minutes. Use a Morgan Lens if available in a clinical setting.
- Inhalation: Move to fresh air immediately. Pulmonary edema may be delayed up to 24 hours; medical observation is required.

Spill Management Decision Tree



[Click to download full resolution via product page](#)

Figure 2: Decision logic for amine spill management. Note the evacuation trigger for large spills due to flammability.

Waste Management & Regulatory Compliance Disposal Logic

(S)-2-Aminohexane must never be mixed with:

- Oxidizing Agents: Risk of fire/explosion.[4]
- Acids (in sealed containers): Exothermic reaction can pressurize and rupture vessels.
- Halogenated Solvents: Potential for alkylation reactions over time.

Correct Stream: Segregate into Basic Organic Waste containers. If neutralization is performed prior to disposal, ensure the heat of reaction has dissipated before sealing the drum.

Regulatory Status

- TSCA (USA): Listed (often under the racemic CAS 5329-79-3 or generic amine categories).
- REACH (EU): Registered.
- Transport (DOT/IATA):
 - UN Number: UN 2733 (Amine, flammable, corrosive, n.o.s.) or UN 2734.
 - Class: 3 (Flammable Liquid) + 8 (Corrosive).
 - Packing Group: II.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 21405, 2-Hexanamine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier: 2-Aminohexane. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [\[wap.guidechem.com\]](http://wap.guidechem.com)
- 2. (S)-2-Aminohexane | CAS 70492-67-0 | SCBT - Santa Cruz Biotechnology [\[scbt.com\]](http://scbt.com)
- 3. (S)-2-氨基己烷 ≥97.0% | Sigma-Aldrich [\[sigmaaldrich.com\]](http://sigmaaldrich.com)
- 4. fishersci.com [\[fishersci.com\]](http://fishersci.com)

- To cite this document: BenchChem. [Technical Guide: (S)-2-Aminohexane Safety, Handling, and Operational Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588556/docs#technical-guide-s-2-aminohexane-safety-handling-and-operational-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)